

Essential Safety and Operational Guide for 7-Fluoro-2-methylquinoline

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinoline

Cat. No.: B075012

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **7-Fluoro-2-methylquinoline**. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Chemical Properties

7-Fluoro-2-methylquinoline is a fluorinated aromatic compound that presents several hazards. It is classified as a skin, eye, and respiratory irritant.[\[1\]](#)[\[2\]](#) All personnel must be familiar with its properties to ensure safe handling.

Table 1: Chemical and Physical Properties of **7-Fluoro-2-methylquinoline**

Property	Value
CAS Number	1128-74-1 [1] [3]
Molecular Formula	C ₁₀ H ₈ FN [1] [3]
Molecular Weight	161.18 g/mol [1] [3]
Appearance	White to yellow to orange powder/crystal [2]
Melting Point	47-51 °C [2]
Boiling Point	120 °C at 15 mmHg [2]
Solubility	Soluble in Methanol [4]
Storage Temperature	Room temperature, in an inert atmosphere [4]

Table 2: Hazard Identification

Hazard	GHS Classification	Precautionary Statement Codes
Skin Irritation	Skin Irrit. 2	H315 [1]
Eye Irritation	Eye Irrit. 2	H319 [1]
Respiratory Irritation	STOT SE 3	H335 [1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following table outlines the required PPE for handling **7-Fluoro-2-methylquinoline**.

Table 3: Recommended Personal Protective Equipment (PPE)

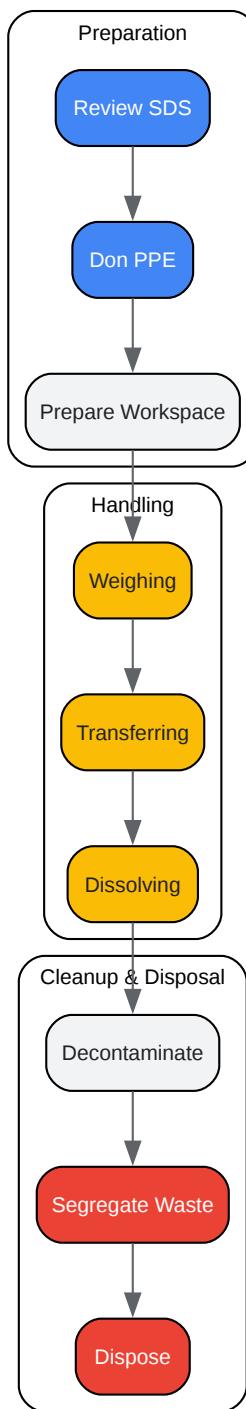
Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Viton or Polyvinyl alcohol [PVA] recommended). Double-gloving with nitrile gloves as an outer layer can improve dexterity.	Protects against skin irritation and absorption. Viton and PVA are recommended for chlorinated and aromatic solvents.
Eye Protection	Tight-fitting safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Prevents inhalation of the powdered compound, which can cause respiratory tract irritation. [1]
Body Protection	Laboratory coat, long pants, and closed-toe shoes. An acid-resistant apron may be considered.	Prevents incidental skin contact.

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and use of **7-Fluoro-2-methylquinoline**.

Experimental Workflow Diagram

Workflow for Handling 7-Fluoro-2-methylquinoline

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Caption: A logical workflow for the safe handling of **7-Fluoro-2-methylquinoline**.

Step 1: Preparation

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **7-Fluoro-2-methylquinoline**.
- Don PPE: Put on all required PPE as specified in Table 3.
- Prepare Workspace: Ensure a chemical fume hood is operational. Decontaminate the work surface.

Step 2: Weighing and Transferring

- Procedure:
 - Place an analytical balance inside a fume hood or a powder weighing station to minimize air currents and prevent inhalation of airborne particles.
 - Use a non-static weighing boat or paper.
 - Carefully scoop the desired amount of **7-Fluoro-2-methylquinoline** onto the weighing vessel using a clean spatula.
 - To transfer, gently tap the weighing vessel to dispense the powder into the receiving flask.
 - Wash the weighing vessel with the solvent to be used and transfer the washings to the flask to ensure all the compound is transferred.

Step 3: Dissolution

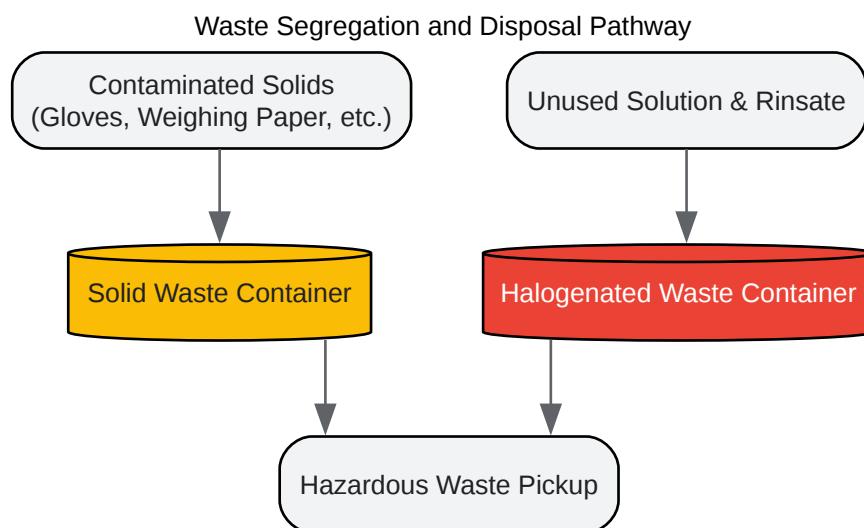
- Protocol:
 - In a chemical fume hood, add a stir bar to the flask containing the weighed **7-Fluoro-2-methylquinoline**.
 - Place the flask on a stir plate.
 - Add approximately one-third of the final desired volume of the appropriate solvent (e.g., Methanol).

- Begin stirring. If necessary, gentle heating or sonication can be used to aid dissolution.
- Once dissolved, carefully add the remaining solvent to reach the final desired volume and concentration.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.[5]

Disposal Plan

Proper disposal of **7-Fluoro-2-methylquinoline** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Diagram



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Caption: Segregation of solid and liquid waste for proper disposal.

Procedure:

- Segregation: As a fluorinated organic compound, all waste containing **7-Fluoro-2-methylquinoline** must be segregated as halogenated organic waste. Do not mix with non-

halogenated waste.

- Liquid Waste: Collect all unused solutions and solvent rinses in a clearly labeled, sealed container for halogenated organic waste.
- Solid Waste: Dispose of all contaminated solids, including gloves, weighing papers, and pipette tips, in a designated solid hazardous waste container.
- Disposal: All waste must be disposed of through your institution's hazardous waste management program.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

Table 4: Emergency Response

Exposure Type	Action
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]
Spill	Evacuate the area. If the spill is small, absorb it with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as halogenated waste. For large spills, contact your institution's emergency response team.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 7-Fluoro-2-methylquinoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075012#personal-protective-equipment-for-handling-7-fluoro-2-methylquinoline]

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